

Application Notes and Protocols for Maleic Acid in Food Chemistry

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Compound of Interest

Compound Name: *Hydrogen maleate*

Cat. No.: *B1247457*

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Disclaimer: The term "**hydrogen maleate**" is not standard in food chemistry. The relevant compound is maleic acid. Crucially, maleic acid is not an approved direct food additive in most jurisdictions. Its presence in food is considered a contamination, often resulting from the illegal use of maleic anhydride in the production of unmodified and modified starches to improve texture and shelf-life.[1][2][3] Long-term consumption of food with high levels of maleic acid has been linked to kidney damage.[2][4]

These application notes are therefore not for the application of maleic acid in food production, but for its detection and quantification as a contaminant to ensure food safety and regulatory compliance.

Application Note: Detection of Maleic Acid Contamination in Starch-Based Foods

1. Introduction

Recent food safety incidents have highlighted the adulteration of starch-based products (e.g., tapioca pearls, noodles, fish paste products) with maleic acid.[1] Maleic acid, an industrial chemical, is illegally used to create "modified starches" that have desirable textural properties.

Due to its potential nephrotoxicity, regulatory bodies and food manufacturers require reliable analytical methods to detect and quantify its presence.^[2] This note describes a standard High-Performance Liquid Chromatography (HPLC) method for this purpose.

2. Principle

This method determines the total amount of maleic acid and its precursor, maleic anhydride, in food products. Samples undergo an extraction followed by alkaline hydrolysis, which converts any maleic anhydride present into maleic acid.^[5] The resulting maleic acid is then separated from other organic acids using reverse-phase HPLC and quantified by a photodiode array (PDA) or UV detector.^{[5][6]} This method is effective for its ability to separate maleic acid from its isomer, fumaric acid, and other common organic acids found in food.

3. Quantitative Data Summary

The following table summarizes key quantitative parameters relevant to the risk assessment and analysis of maleic acid in food.

Parameter	Value	Reference
Tolerable Daily Intake (TDI)	0.5 mg/kg body weight/day	Established by the European Scientific Committee for Food for maleic acid and maleic anhydride.[7]
Regulatory Status	Unapproved Food Additive	Prohibited for direct use in food in many regions, including Taiwan and Singapore.[3][7]
Specification Limit (as impurity in Malic Acid)	$\leq 0.05\%$	The Food Chemicals Codex specifies that malic acid (an approved food additive, E296) should contain no more than 0.05% maleic acid.[8]
Reported Contamination Level (Example)	386 mg/kg	A study detected this level in a commercial tapioca starch ball sample in Taiwan.[9]
Method Limit of Quantification (LOQ)	10 ppm (mg/kg)	A typical LOQ for the HPLC-UV method described in this document.[6]

Protocol: Determination of Total Maleic Acid in Foods by HPLC-UV

1. Scope

This protocol is applicable for the determination of the total amount of maleic acid and maleic anhydride (expressed as maleic acid) in starch, modified starch, and starch-containing food products.[5][6]

2. Apparatus and Chemicals

- Apparatus:

- High-Performance Liquid Chromatograph (HPLC) with a Photodiode Array (PDA) or UV detector.[\[5\]](#)
- Analytical column: C18 reverse-phase column (e.g., GL Sciences InertSustain C18, 5 μm , 4.6 mm i.d. $\times$ 25 cm).[\[5\]](#)
- Shaker or vortex mixer.[\[5\]](#)
- Centrifuge and 50 mL polypropylene (PP) centrifuge tubes.
- pH meter.[\[5\]](#)
- Volumetric flasks (50 mL, 100 mL).
- Membrane filters (0.22 μm , PVDF).[\[5\]](#)
- Chemicals:
 - Methanol (HPLC grade).[\[5\]](#)
 - Phosphoric acid (85%, AR grade).[\[5\]](#)
 - Potassium hydroxide (AR grade).[\[5\]](#)
 - Hydrochloric acid (AR grade).[\[5\]](#)
 - Maleic acid reference standard ($\geq 99\%$ purity).[\[5\]](#)
 - Milli-Q or deionized water (resistivity $\geq 18 \text{ M}\Omega\cdot\text{cm}$).[\[5\]](#)

3. Reagent and Standard Preparation

- 50% Methanol: Dilute 250 mL of methanol with Milli-Q water to a final volume of 500 mL.[\[5\]](#)
- 0.5 N Potassium Hydroxide (KOH): Dissolve 14 g of KOH in Milli-Q water and dilute to 500 mL.
- 5 N Hydrochloric Acid (HCl): Cautiously add 42 mL of concentrated HCl to 50 mL of Milli-Q water, cool, and dilute to 100 mL.[\[6\]](#)

- Mobile Phase (0.1% Phosphoric Acid : Methanol, 98:2 v/v): Dilute 1.2 mL of 85% phosphoric acid with Milli-Q water to 1000 mL to make a 0.1% solution. Mix 980 mL of this 0.1% phosphoric acid solution with 20 mL of methanol.[6]
- Standard Stock Solution (1 mg/mL): Accurately weigh 100 mg of maleic acid reference standard into a 100-mL volumetric flask. Dissolve and dilute to volume with Milli-Q water.[5]
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution with Milli-Q water to concentrations ranging from 0.02 to 1.0 µg/mL.[5]

4. Sample Preparation

- Weighing: Accurately weigh approximately 1 g of the homogenized sample into a 50-mL centrifuge tube.[5]
- Extraction: Add 25 mL of 50% methanol to the tube and shake vigorously for 30 minutes.[5]
- Hydrolysis: Add 20 mL of 0.5 N KOH, mix well, and let stand for 2 hours at room temperature to ensure complete hydrolysis of any maleic anhydride to maleate.[5]
- Acidification: Acidify the solution to a pH below 2 with approximately 3 mL of 5 N HCl.[5]
- Dilution: Dilute the entire mixture with Milli-Q water to a final volume of 50 mL and mix.[5]
- Clarification: Let the tube stand for several minutes for solids to settle. Take a 100 µL aliquot from the supernatant and dilute it to 1000 µL with Milli-Q water.[5]
- Filtration: Filter the final diluted solution through a 0.22 µm membrane filter into an HPLC vial. This is the sample solution.[5]

5. HPLC Operating Conditions

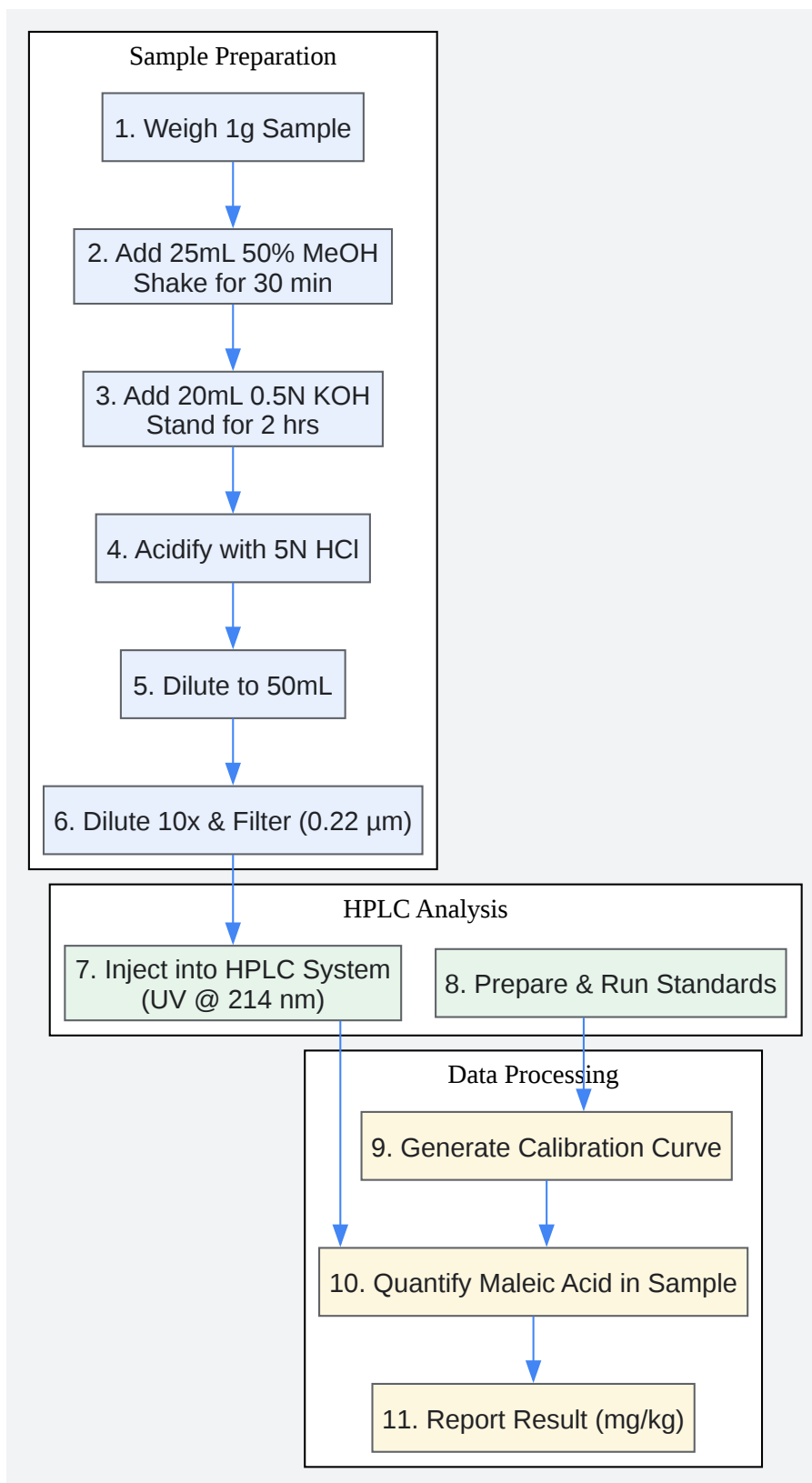
Parameter	Condition
Column	GL Sciences InertSustain C18, 5 μ m, 4.6 mm i.d. $\times$ 25 cm (or equivalent)
Mobile Phase	0.1% Phosphoric Acid : Methanol (98:2, v/v)
Flow Rate	1.0 mL/min
Detector	Photodiode Array (PDA) or UV Detector
Wavelength	214 nm
Injection Volume	20 μ L
Column Temperature	Ambient

Note: The column must be able to effectively separate maleic acid from other organic acids like fumaric acid, malic acid, and succinic acid.[6]

6. Quantification

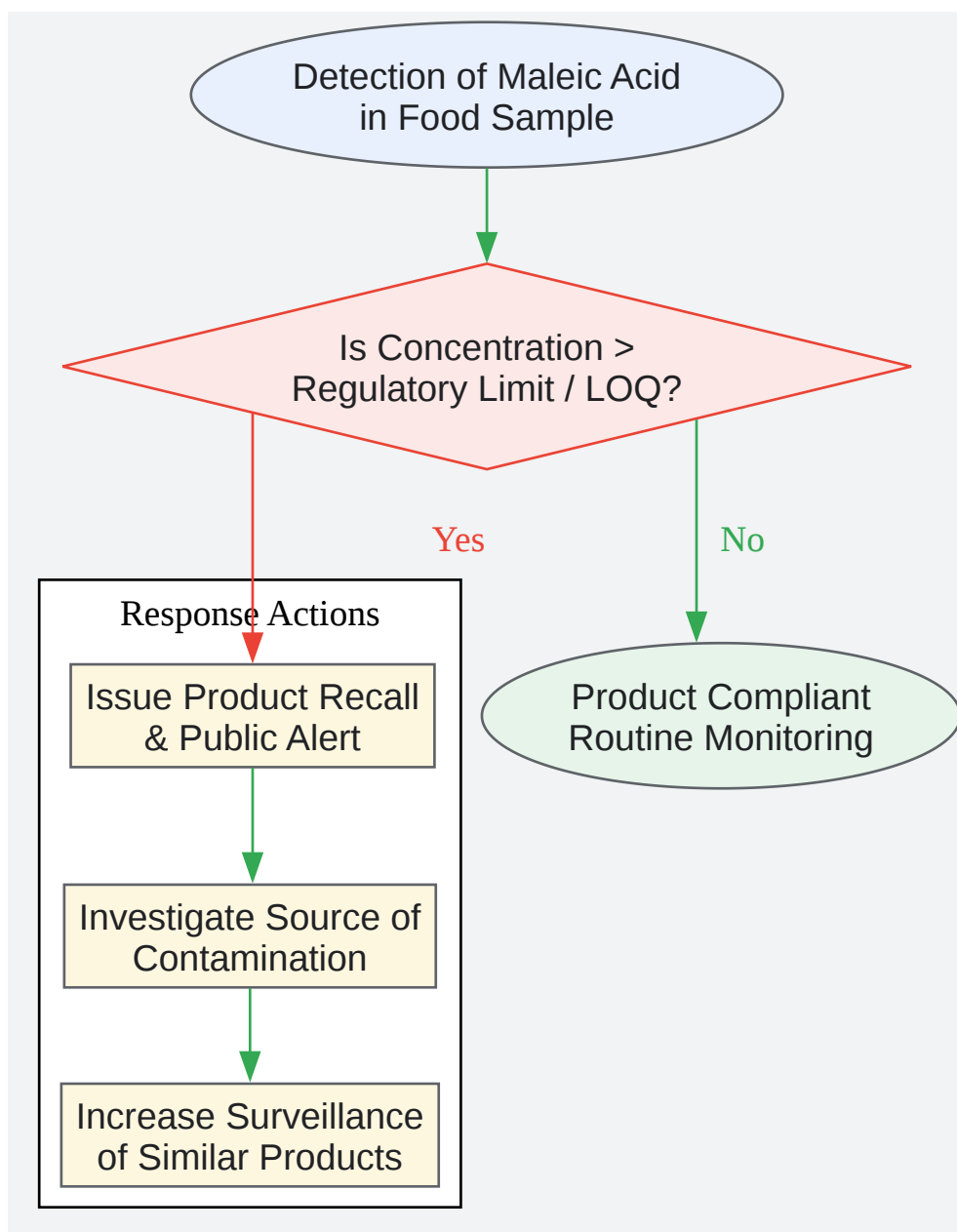
Inject the working standard solutions and the sample solution into the HPLC system. Create a calibration curve by plotting the peak area of maleic acid against the concentration of the standards. Determine the concentration of maleic acid in the sample solution from the calibration curve and calculate the final concentration in the original sample, accounting for all dilution factors.

Visualizations



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Caption: Experimental workflow for the determination of maleic acid in food samples.



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Caption: Logical workflow for risk assessment of maleic acid contamination.

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